

Application Note: Gas Chromatographic Analysis of **cis**-1,3-Dimethylcyclohexane

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Compound of Interest

Compound Name: **cis**-1,3-Dimethylcyclohexane

Cat. No.: **B1347349**

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Abstract

This application note provides a detailed protocol for the gas chromatographic (GC) separation and identification of **cis**-1,3-Dimethylcyclohexane. The methodology is particularly relevant for researchers, scientists, and professionals in the chemical and pharmaceutical industries requiring the analysis of saturated cyclic hydrocarbon isomers. This document outlines the instrumental conditions, sample preparation, and expected results, including retention time data derived from published experimental work.

Introduction

Cis-1,3-Dimethylcyclohexane is a saturated cyclic hydrocarbon, and its accurate identification and quantification are crucial in various fields, including petrochemical analysis, fragrance formulation, and synthetic chemistry. Gas chromatography is a powerful and widely used technique for the separation of volatile and semi-volatile compounds like dimethylcyclohexane isomers. The separation of these isomers can be challenging due to their similar boiling points and polarities. This application note details a robust GC method utilizing a specialized stationary phase for the effective separation of **cis**- and **trans**-1,3-dimethylcyclohexane.

Experimental Protocol

A specific and effective method for the separation of 1,3-dimethylcyclohexane isomers has been demonstrated using a p-tert-butyl(tetradecyloxy)calix[1]arene (C6A-C10) stationary phase.^{[2][3][4][5][6]} The following protocol is based on the conditions reported in this work.

1. Instrumentation and Consumables:

- Gas Chromatograph: Any standard GC system equipped with a Flame Ionization Detector (FID) and capillary column capabilities.
- Column: A capillary column coated with p-tert-butyl(tetradecyloxy)calix[1]arene (C6A-C10) as the stationary phase. This stationary phase has demonstrated high resolving capability for cis-/trans-isomers.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Carrier Gas: Nitrogen (N₂) or Helium (He), high purity.
- Syringe: Appropriate for GC injection (e.g., 10 μL).
- Vials: Standard 2 mL GC vials with septa.
- Solvent: Hexane (GC grade) for sample dilution.

2. Sample Preparation:

- Prepare a standard solution of a cis- and trans-1,3-dimethylcyclohexane mixture in hexane. A concentration of 1% (v/v) for each isomer is a suitable starting point.
- For unknown samples, dilute them in hexane to an appropriate concentration to avoid column overloading.

3. GC Method Parameters:

The following table summarizes the instrumental parameters for the analysis.

Parameter	Value
Column	p-tert-butyl(tetradecyloxy)calix[1]arene (C6A-C10) capillary column
Injector Temperature	250 °C
Detector Temperature	250 °C (FID)
Carrier Gas	Nitrogen (N ₂)
Flow Rate	0.6 mL/min
Injection Volume	1.0 µL
Split Ratio	100:1
Oven Program	40 °C (hold for 1 min), then ramp to 90 °C at 10 °C/min

Data Presentation

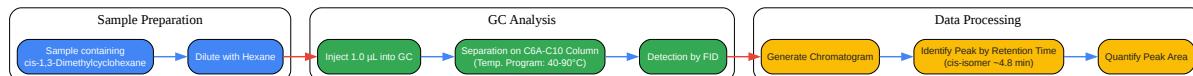
Under the experimental conditions described above, the cis- and trans- isomers of 1,3-dimethylcyclohexane are well-separated. Based on the chromatogram presented in the reference literature, the approximate retention times are summarized in the table below.^[5] The elution order shows the cis isomer eluting before the trans isomer.

Compound	Approximate Retention Time (min)
cis-1,3-Dimethylcyclohexane	~4.8
trans-1,3-Dimethylcyclohexane	~5.1

Note: The exact retention times may vary slightly depending on the specific instrument, column condition, and precise control of the experimental parameters.

Mandatory Visualization

The following diagram illustrates the logical workflow for the gas chromatographic analysis of **cis-1,3-Dimethylcyclohexane**.

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Caption: Workflow for the GC analysis of **cis-1,3-Dimethylcyclohexane**.

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